

Proper Disposal of Dimethyl Tetradecanedioate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Dimethyl tetradecanedioate*

Cat. No.: *B1583837*

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For researchers and scientists in the fast-paced world of drug development, ensuring laboratory safety and proper chemical handling is paramount. This guide provides essential, step-by-step procedures for the safe disposal of **dimethyl tetradecanedioate**, reinforcing our commitment to being your trusted partner in laboratory safety. While **dimethyl tetradecanedioate** is not always classified as a hazardous substance under the Globally Harmonized System (GHS), it is known to cause skin and eye irritation and may cause respiratory irritation.^{[1][2]} Therefore, adherence to proper disposal protocols is crucial to maintain a safe laboratory environment and comply with regulations.

Key Safety and Handling Information

Before handling **dimethyl tetradecanedioate**, it is important to be aware of its properties and the necessary safety precautions.

Safety Operating Guide:

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat.^[3]
- Ventilation: Handle the compound in a well-ventilated area to avoid inhalation of any dust or vapors.^[3]
- Spill Management: In case of a spill, avoid generating dust. Contain the spill and collect the material using appropriate tools. Prevent the material from entering drains or waterways.^[3]

Dispose of the collected material as hazardous waste.

- First Aid:

- Skin Contact: Remove contaminated clothing and rinse the affected area with plenty of water. If irritation occurs, seek medical attention.[3]
- Eye Contact: Immediately flush eyes with plenty of water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention if irritation persists.[3]
- Inhalation: Move the person to fresh air. If they feel unwell, seek medical advice.[3]
- Ingestion: Rinse mouth with water and seek medical attention if you feel unwell.[3]

Quantitative Data Summary

The following table summarizes key quantitative data for **dimethyl tetradecanedioate**.

Property	Value	Source
Molecular Formula	C16H30O4	[1]
Molecular Weight	286.41 g/mol	[1]
Melting Point	43 °C	[2][3]
Boiling Point	196 °C / 1.3kPa	[3]

Experimental Disposal Protocols

The primary and recommended method for the disposal of **dimethyl tetradecanedioate** is through a licensed and certified hazardous waste disposal service.[4] This ensures compliance with local, state, and federal environmental regulations.[5][6][7][8]

Step-by-Step Disposal Procedure:

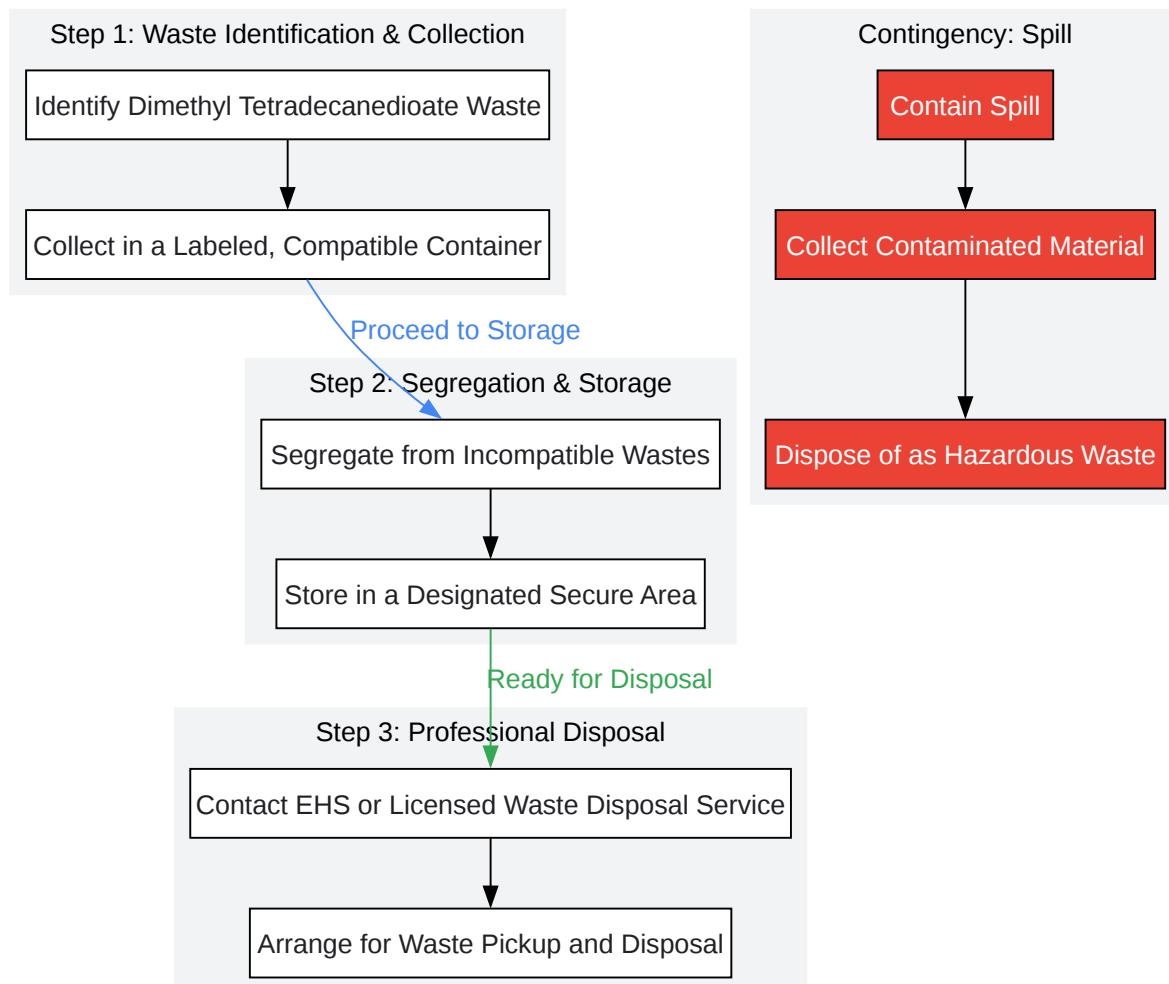
- Waste Identification and Classification:

- Based on its irritant properties, it is prudent to manage **dimethyl tetradecanedioate** as a hazardous waste unless confirmed otherwise by your institution's Environmental Health and Safety (EHS) department.[4][9]
- Do not mix **dimethyl tetradecanedioate** waste with other waste streams unless compatibility has been confirmed.[10]
- Waste Collection and Storage:
 - Solid Waste: Collect solid **dimethyl tetradecanedioate** waste in a clearly labeled, sealed, and compatible container.
 - Solutions: If in solution, collect in a designated, leak-proof, and clearly labeled waste container.[4]
 - Labeling: The waste container must be labeled with "Hazardous Waste" and the full chemical name: "**Dimethyl Tetradecanedioate**".[9] The date of accumulation should also be included.[4]
 - Storage: Store the waste container in a designated, secure, and well-ventilated area, away from incompatible materials.[4][9] Keep the container tightly closed when not in use.[3][9]
- Arranging for Disposal:
 - Contact your institution's EHS department or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.[4]
 - Provide the disposal company with accurate information about the waste, including its composition and any known hazards.
- Empty Container Disposal:
 - Empty containers that held **dimethyl tetradecanedioate** should be triple-rinsed with a suitable solvent.[9]
 - The rinsate must be collected and disposed of as hazardous waste.[9]

- After triple-rinsing, the container may be disposed of as regular waste, depending on local regulations.[9][11]

Under no circumstances should **dimethyl tetradecanedioate** be disposed of down the drain or in regular trash without proper assessment and approval from your EHS department.[11][12][13]

Disposal Workflow Diagram

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Caption: Disposal workflow for **dimethyl tetradecanedioate**.

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